

# An In-depth Technical Guide to 2-Nitrofuran

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## Compound of Interest

Compound Name: 2-Nitrofuran

Cat. No.: B122572

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 609-39-2[1][2][3][4]

This technical guide provides a comprehensive overview of **2-Nitrofuran**, a heterocyclic organic compound. The document details its chemical and physical properties, synthesis, biological activity, and analytical methods, tailored for professionals in research and drug development.

## Chemical and Physical Properties

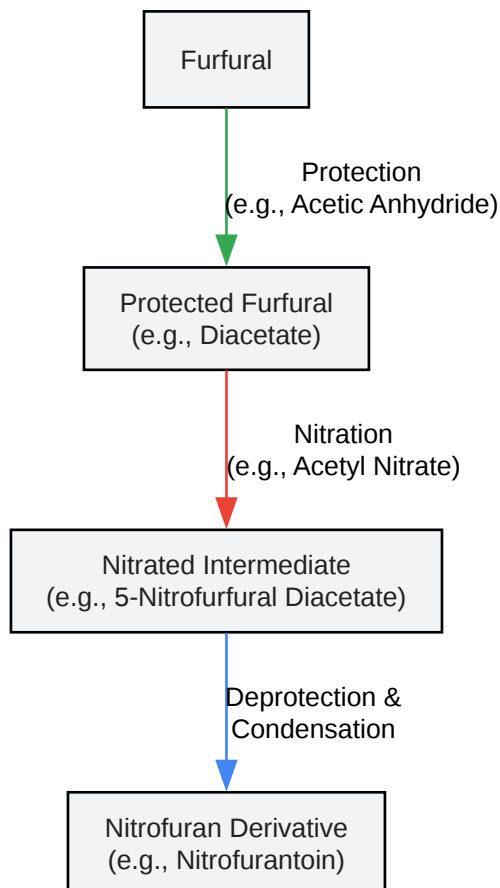
**2-Nitrofuran** is a yellow crystalline solid.[5] It is a member of the furan and C-nitro compound families.[6][7] Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>3</sub> NO <sub>3</sub>	[1][3][4]
Molecular Weight	113.07 g/mol	[2][4]
Melting Point	29-33 °C	[1][5]
Boiling Point	84 °C at 13 mmHg	[1][5]
Flash Point	88 °C (closed cup)	[1][5]
Density	~1.58 g/cm <sup>3</sup> (estimate)	[1][5]
Solubility	Soluble in chloroform and methanol.	[1][5]
Appearance	Solid	[1][7]
Storage Temperature	2-8°C	[1][5]

## Synthesis

The synthesis of nitrofurans, including **2-Nitrofuran**, often involves the nitration of a furan derivative. A common precursor is furfural, which is derived from biomass.[8][9][10] The aldehyde group in furfural must be protected before nitration.[11] A modern and safe approach utilizes a continuous flow platform for the in-situ generation of acetyl nitrate, a mild nitrating agent, to nitrate furfural.[8][9][10]

## General Synthesis Pathway of Nitrofurans from Furfural



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## General synthesis pathway for nitrofurans.

A general procedure for synthesizing N-substituted 5-nitrofuran-2-carboxamides involves the activation of 5-nitrofuran-2-carboxylic acid with a coupling agent, followed by reaction with an appropriate amine.[12]

- **Activation:** Suspend 5-nitrofuran-2-carboxylic acid and 1,1'-carbonyldiimidazole (CDI) in a 1:1 molar ratio in a solvent like 1,4-dioxane.
- **Stirring:** Stir the reaction mixture at room temperature for 2 hours.

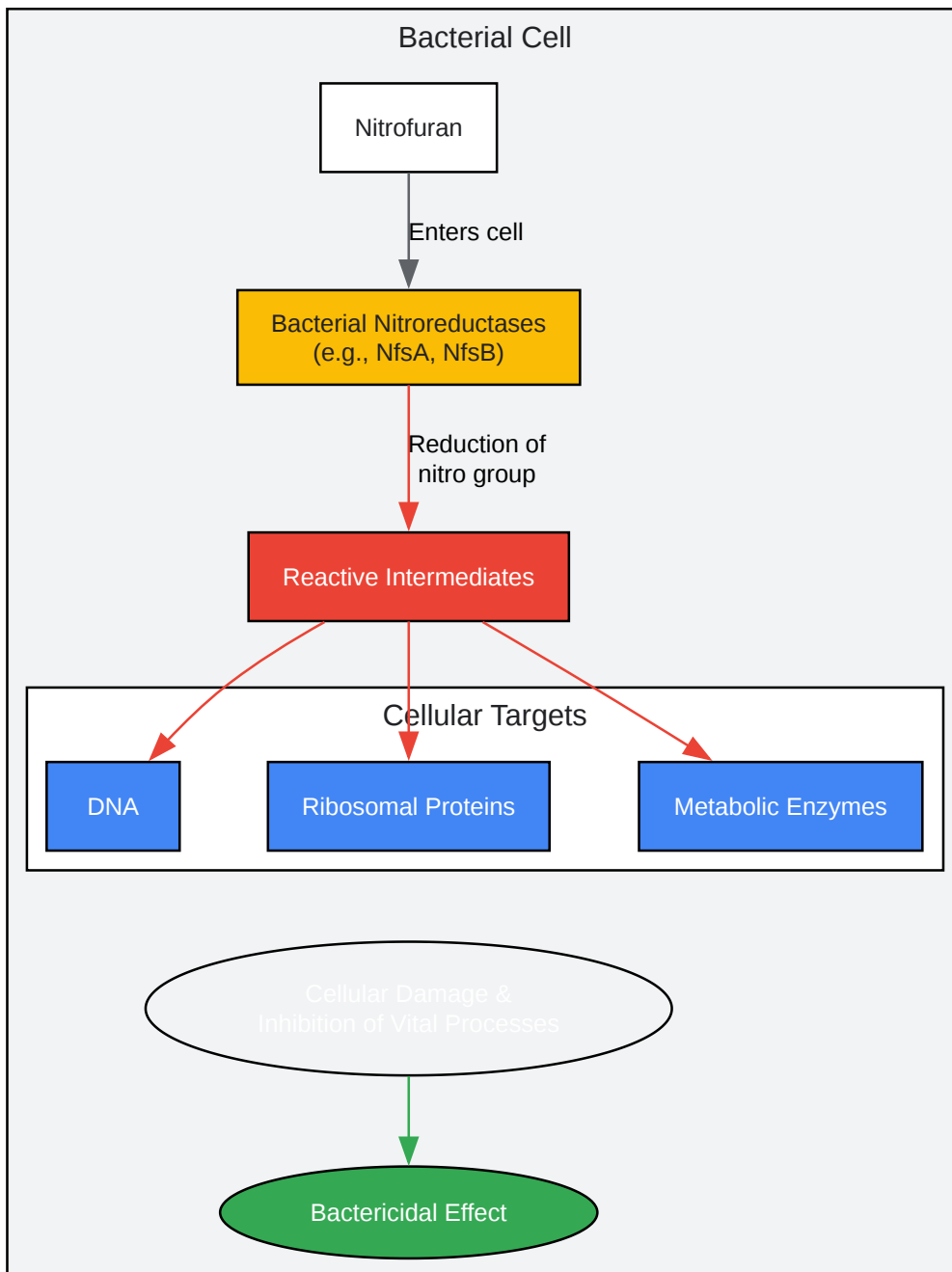
- Amine Addition: Add the desired amine (1 equivalent) to the mixture.
- Reaction: Stir the mixture at room temperature for 12 hours, then reflux for an additional 2 hours.
- Work-up: Treat the reaction mixture with water and reflux for 1 hour to quench any remaining activated species.
- Purification: The final product can be purified using standard techniques such as column chromatography.

## Biological Activity and Mechanism of Action

Nitrofurans are a class of broad-spectrum antibacterial compounds.<sup>[5]</sup> Their biological activity is contingent on the enzymatic reduction of the 5-nitro group within the microbial cell.<sup>[13]</sup> This reduction generates reactive intermediates that are non-specific and can damage multiple cellular targets, including DNA, RNA, ribosomal proteins, and metabolic enzymes.<sup>[13][14]</sup> This multi-targeted mechanism is thought to contribute to the low incidence of acquired bacterial resistance.<sup>[13]</sup>

**2-Nitrofurantoin** itself has demonstrated significant anti-leishmanial activity in vitro.<sup>[1]</sup> However, due to concerns about the carcinogenic potential of their residues, the use of nitrofurans in food-producing animals is prohibited in many countries.<sup>[15]</sup>

## Mechanism of Action of Nitrofurans



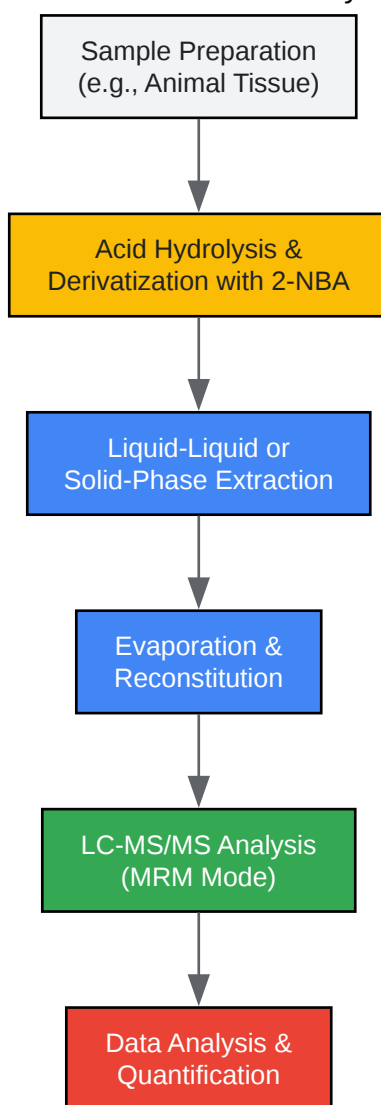
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Mechanism of action of nitrofurans in bacteria.

## Analytical Methods

The detection of nitrofurantoin use, particularly in veterinary applications, focuses on their stable, tissue-bound metabolites.<sup>[15]</sup> A widely used and highly sensitive method for this is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).<sup>[15][16][17]</sup> To improve detection, the metabolites are often derivatized with 2-nitrobenzaldehyde (2-NBA).<sup>[15][17]</sup>

Workflow for Nitrofurantoin Metabolite Analysis by LC-MS/MS



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### Analytical workflow for nitrofuran metabolites.

This protocol outlines the key steps for the analysis of nitrofuran metabolites in biological matrices.[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Sample Preparation: Homogenize 1-2 grams of the tissue sample.
- Hydrolysis and Derivatization:
  - Add hydrochloric acid to the sample to release the tissue-bound metabolites.
  - Simultaneously, add 2-nitrobenzaldehyde (2-NBA) to derivatize the released metabolites.
  - Incubate the mixture, often overnight at 37°C or for a shorter period at a higher temperature (e.g., 60°C for 1 hour).[\[14\]](#)
- Extraction:
  - Neutralize the sample.
  - Perform a liquid-liquid extraction using an organic solvent such as ethyl acetate to isolate the derivatized metabolites.
  - Alternatively, use solid-phase extraction (SPE) for purification.[\[17\]](#)
- Evaporation and Reconstitution:
  - Evaporate the organic extract to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a solvent mixture compatible with the LC-MS/MS system (e.g., methanol/water).[\[16\]](#)
- LC-MS/MS Analysis:
  - Chromatography: Inject the reconstituted sample onto a C18 reversed-phase column. Use a gradient elution with a mobile phase consisting of a mixture of water and an organic solvent (e.g., methanol or acetonitrile), often with additives like formic acid or ammonium formate to enhance ionization.[\[15\]](#)[\[16\]](#)

- Mass Spectrometry: Operate the mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.[15][16] Use Multiple Reaction Monitoring (MRM) to selectively and sensitively detect the specific precursor-to-product ion transitions for the derivatized nitrofurán metabolites.[16]

## Applications and Safety

**2-Nitrofurán** is used as a minor antimicrobial in veterinary medicine.[5][7] It also serves as a key building block for the synthesis of other nitrofurán-based pharmaceuticals.[8][10][20]

Safety Information:

- Hazard Statements: **2-Nitrofurán** is a flammable solid and is harmful if swallowed, in contact with skin, or if inhaled.[7] It is also suspected of causing cancer.
- Precautionary Statements: Handle with appropriate personal protective equipment, including gloves, eye protection, and a dust mask. Keep away from heat and open flames.[7]
- Toxicity: **2-Nitrofurán** can react with DNA, form complexes, and induce interstrand cross-links, which is related to its mutagenic activity.[5]

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## References

- 1. 2-Nitrofurán | lookchem [lookchem.com]
- 2. scbt.com [scbt.com]
- 3. 2-Nitrofurán [webbook.nist.gov]
- 4. 2-Nitrofurán (97%) - Amerigo Scientific [amerigoscientific.com]
- 5. 2-NITROFURAN | 609-39-2 [chemicalbook.com]
- 6. 2-Nitrofurán | C<sub>4</sub>H<sub>3</sub>NO<sub>3</sub> | CID 11865 - PubChem [pubchem.ncbi.nlm.nih.gov]



- 7. Page loading... [guidechem.com]
- 8. Continuous Flow Synthesis of Nitrofurans Pharmaceuticals Using Acetyl Nitrate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Safe & Fast Flow Synthesis of Nitrofurans Pharmaceuticals - ChemistryViews [chemistryviews.org]
- 10. chemrxiv.org [chemrxiv.org]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. benchchem.com [benchchem.com]
- 14. ringbio.com [ringbio.com]
- 15. benchchem.com [benchchem.com]
- 16. benchchem.com [benchchem.com]
- 17. New Method of Analysis of Nitrofurans and Nitrofurans Metabolites in Different Biological Matrices Using UHPLC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. fsis.usda.gov [fsis.usda.gov]
- 19. Detection of Nitrofurans Metabolites in Shrimp | FDA [fda.gov]
- 20. researchgate.net [researchgate.net]
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